

Application Notes and Protocols for the Analytical Standard of (Z)-Fluoxastrobin

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Compound of Interest

Compound Name: (Z)-Fluoxastrobin

Cat. No.: B061175

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These comprehensive application notes provide detailed protocols for the analysis of **(Z)-Fluoxastrobin**, a strobilurin fungicide. The information is intended for researchers, scientists, and professionals involved in drug development, residue analysis, and environmental monitoring. Fluoxastrobin acts by inhibiting the mitochondrial cytochrome-bc1 complex, thereby disrupting the fungal respiratory chain.[1][2]

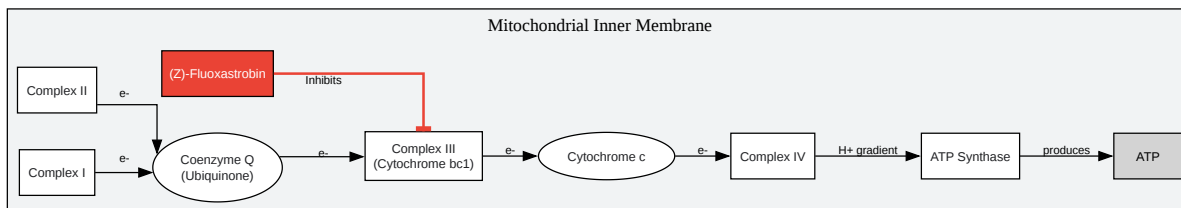
Physicochemical Properties of Fluoxastrobin

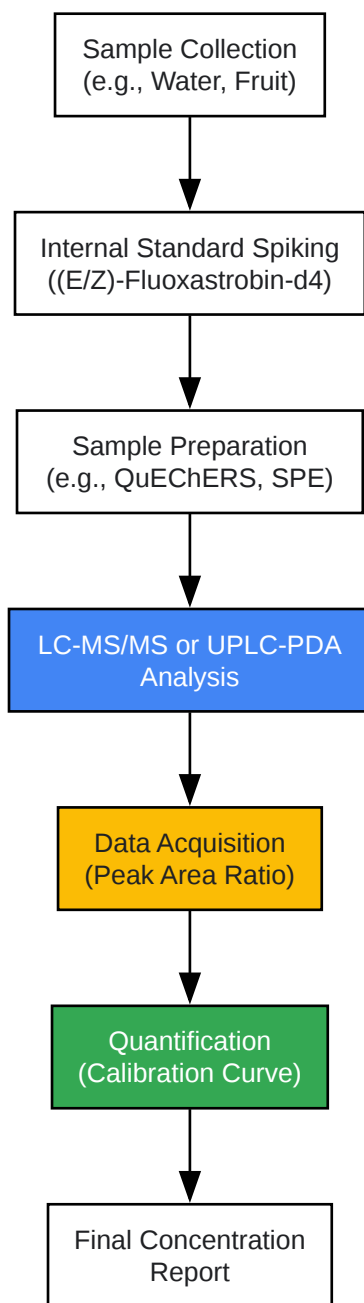
Fluoxastrobin exists as (E) and (Z) geometric isomers due to a C=N double bond in the oxime ether group.[3] The (E)-isomer is generally the more biologically active form.[3][4]

Property	Value	Reference
Chemical Name	(1Z)---INVALID-LINK--methanone O-methyloxime	[5]
CAS Number	887973-21-9	[5][6][7]
Molecular Formula	C ₂₁ H ₁₆ ClFN ₄ O ₅	[5][7][8]
Molecular Weight	458.83 g/mol	[7][8][9]
Appearance	White to off-white solid	[10]
Melting Point	103-108 °C	[9]
Solubility (at 20°C)	Water (pH 7): 2.29 mg/L; n-heptane: 0.04 g/L; 2-propanol: 6.7 g/L; xylene: 38.1 g/L; dichloromethane: >250 g/L	[9]
Log P (octanol/water)	2.86 (at 20°C)	[9]

Mechanism of Action: Inhibition of Mitochondrial Respiration

Fluoxastrobin's fungicidal activity stems from its ability to block the mitochondrial respiratory chain at Complex III (also known as the cytochrome bc1 complex). This inhibition disrupts the production of ATP, the primary energy currency of the cell, leading to fungal death.[1][2][3]





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